

Spectral and Biological Insights into Plantanone B: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Plantanone B, a flavonoid glycoside identified as Kaempferol 3-O-rhamnosylgentiobioside, is a natural product isolated from the flowers of Hosta plantaginea.[1] This compound, along with its congeners, has garnered significant interest within the scientific community due to its potential therapeutic properties, particularly its anti-inflammatory and antioxidant activities. This technical guide provides a comprehensive overview of the available spectral data for **Plantanone B**, detailed experimental protocols for its isolation and characterization, and insights into its biological activities and associated signaling pathways.

Spectral Data of Plantanone B

The structural elucidation of **Plantanone B** was accomplished through a combination of mass spectrometry and nuclear magnetic resonance spectroscopy.

Mass Spectrometry (MS)

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was utilized to determine the molecular formula of **Plantanone B**.



Parameter	Value	Reference
Molecular Formula	C33H40O20	[1]
lon	[M+H]+	[1]
Measured m/z	757.2191	[2]
Calculated m/z	757.2192	[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The 1 H and 13 C NMR spectra were recorded in deuterated dimethyl sulfoxide (DMSO-d₆). The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

¹H NMR Spectral Data[1]

Position	δ (ppm)	Multiplicity	J (Hz)
Aglycone (Kaempferol)			
6	6.21	d	2.0
8	6.45	d	2.0
2'	8.05	d	8.8
3'	6.91	d	8.8
5'	6.91	d	8.8
6'	8.05	d	8.8
Sugar Moieties			
Rha-1"'	5.34	br s	
Glc-1"	4.62	d	7.8
Rha-1""	4.41	d	1.5
Rha-CH₃	0.81	d	6.0



¹³C NMR Spectral Data[1]

Position	δ (ppm)	Position	δ (ppm)
Aglycone (Kaempferol)	Sugar Moieties		
2	156.4	Rha-1'''	101.4
3	133.1	Rha-2'''	71.8
4	177.5	Rha-3'''	70.5
5	161.2	Rha-4'''	70.3
6	98.8	Rha-5'''	70.1
7	164.3	Rha-6'''	17.8
8	93.7	Glc-1"	100.8
9	156.6	Glc-2"	82.4
10	104.1	Glc-3"	76.4
1'	121.0	Glc-4"	69.5
2'	130.8	Glc-5"	75.8
3'	115.2	Glc-6"	65.9
4'	160.1	Rha-1''''	100.6
5'	115.2	Rha-2""	70.4
6'	130.8	Rha-3''''	70.3
Rha-4""	72.0		
Rha-5''"	68.3	_	
Rha-6""	17.9	=	

Experimental Protocols



Isolation of Plantanone B from Hosta plantaginea[1]

- Extraction: Dried flowers of Hosta plantaginea were extracted with 80% ethanol at room temperature. The resulting extract was concentrated under reduced pressure.
- Fractionation: The concentrated extract was suspended in water and sequentially partitioned with petroleum ether, ethyl acetate, and n-butanol.
- Chromatography: The ethyl acetate and n-butanol fractions were subjected to column chromatography on silica gel, Sephadex LH-20, and reversed-phase C18 silica gel to yield purified Plantanone B.

NMR Spectroscopy[1]

- Instrument: Bruker Avance spectrometer.
- Solvent: DMSO-d6.
- Reference: Tetramethylsilane (TMS) was used as an internal standard.
- Spectra Recorded: ¹H NMR, ¹³C NMR, COSY, HSQC, and HMBC.

Mass Spectrometry[1]

- Instrument: Agilent 6520 Q-TOF mass spectrometer.
- Ionization: Electrospray ionization (ESI) in positive ion mode.
- Data Acquisition: High-resolution mass spectra (HR-ESI-MS) were acquired to determine the elemental composition.

Biological Activity and Signaling Pathways

Plantanone B has demonstrated significant biological activities, particularly in the context of inflammation.

Anti-inflammatory Activity





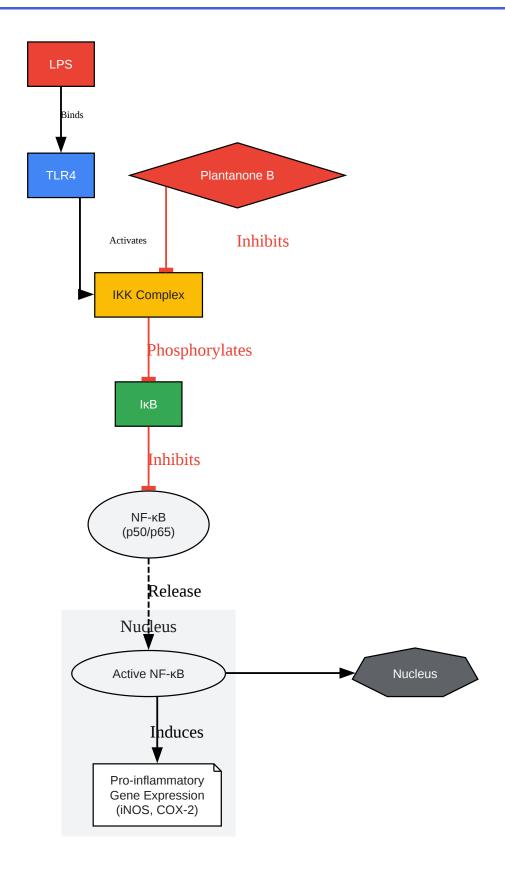


Plantanone B exhibits significant inhibitory activity against cyclooxygenase-1 (COX-1) and moderate inhibitory activity against cyclooxygenase-2 (COX-2) enzymes.[1] This dual inhibitory action suggests its potential as an anti-inflammatory agent.

Signaling Pathway

While the direct signaling pathway of **Plantanone B** is still under investigation, studies on the closely related Plantanone C, also from Hosta plantaginea, have shown inhibition of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[3] This pathway is a critical regulator of the inflammatory response. Inhibition of NF-κB leads to a downstream reduction in the expression of pro-inflammatory mediators such as iNOS and COX-2. Given the structural similarity and observed COX inhibition, it is highly probable that **Plantanone B** also exerts its anti-inflammatory effects through modulation of the NF-κB pathway.





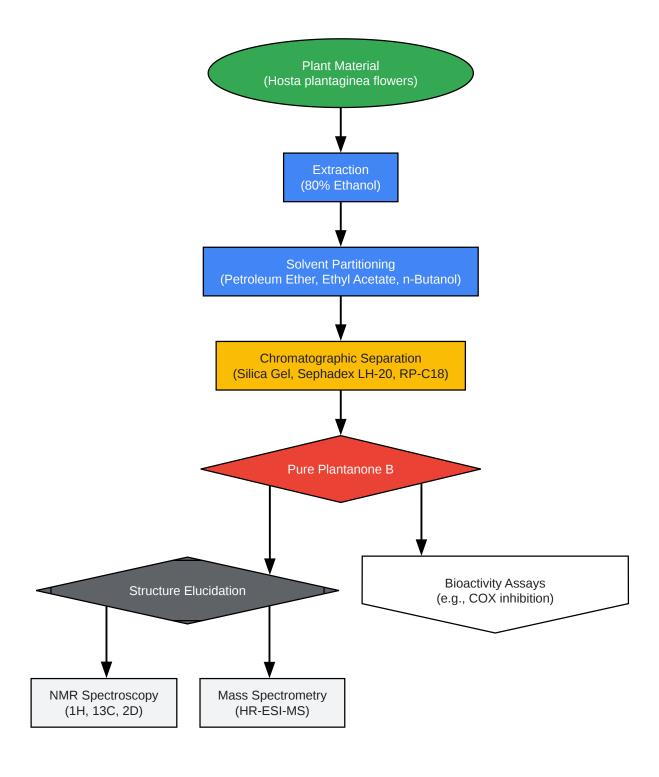
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Caption: Proposed inhibitory mechanism of Plantanone B on the NF-kB signaling pathway.



Experimental Workflow

The general workflow for the isolation and characterization of **Plantanone B** from a natural source follows a standard procedure in phytochemistry.



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